

Technical Safety & Handling Guide: 2-Formyl-4-methylacetanilide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N*-(2-formyl-4-methylphenyl)acetamide

Cat. No.: B13178985

[Get Quote](#)

Executive Summary & Application Context

2-Formyl-4-methylacetanilide (CAS: 53165-17-6) is a specialized organic intermediate primarily utilized in the synthesis of heterocyclic pharmacophores. Its structural duality—possessing both an acetamido (electron-donating/directing) and a formyl (reactive electrophile) group—makes it a critical scaffold for the Friedländer synthesis of substituted quinolines and other nitrogenous heterocycles found in antimalarial and anticancer drug discovery pipelines.

This guide provides a rigorous safety and technical framework for handling this compound, bridging the gap between theoretical synthesis and practical laboratory safety.

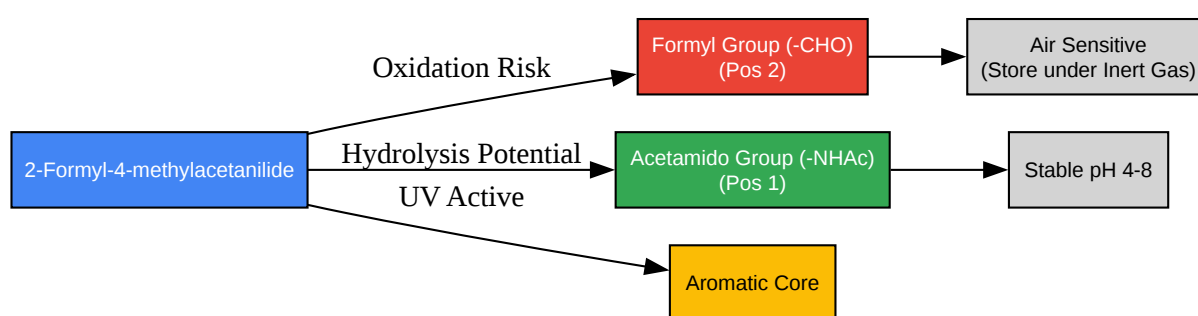
Chemical Identity & Characterization

Precise identification is the first step in any safety protocol. Ensure your inventory matches these specifications before proceeding.

Parameter	Specification
Chemical Name	2-Formyl-4-methylacetanilide
Synonyms	N-(2-formyl-4-methylphenyl)acetamide; 2-Acetamido-5-methylbenzaldehyde
CAS Registry Number	53165-17-6
Molecular Formula	
Molecular Weight	177.20 g/mol
Physical State	Solid (Crystalline powder)
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water
Purity Grade	Typically >95% (HPLC) for research applications

Functional Group Analysis (Graphviz)

Figure 1: Structural Reactivity Profile. This diagram maps the chemical moieties to their specific safety and reactivity concerns.



[Click to download full resolution via product page](#)

Caption: Functional decomposition highlighting the oxidation susceptibility of the aldehyde moiety.

Hazards Identification (GHS Classification)

As a research chemical with limited toxicological data in public registries, the hazards below are derived from Structure-Activity Relationship (SAR) analysis of analogous benzaldehyde and acetanilide derivatives. Treat with high caution.

Signal Word:WARNING

Hazard Class	Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	4	H302	Harmful if swallowed.
Skin Corrosion/Irritation	2	H315	Causes skin irritation.
Serious Eye Damage/Irritation	2A	H319	Causes serious eye irritation.
STOT - Single Exposure	3	H335	May cause respiratory irritation.

Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.

Experimental Protocols & Handling

Synthesis Context: Vilsmeier-Haack Formylation

Researchers often synthesize this compound in-house due to commercial scarcity. The standard route involves the formylation of 4'-methylacetanilide.

Mechanism: Electrophilic aromatic substitution. The acetamido group directs the formyl group to the ortho position (Position 2).

Protocol Overview:

- Reagents: 4'-Methylacetanilide (1.0 eq),
(3.0 eq), DMF (5.0 eq).
- Condition:
to RT (or mild heat
).
- Quench: Ice-water hydrolysis (Critical exotherm control).
- Purification: Recrystallization from Ethanol/Water.

Storage & Stability (Self-Validating System)

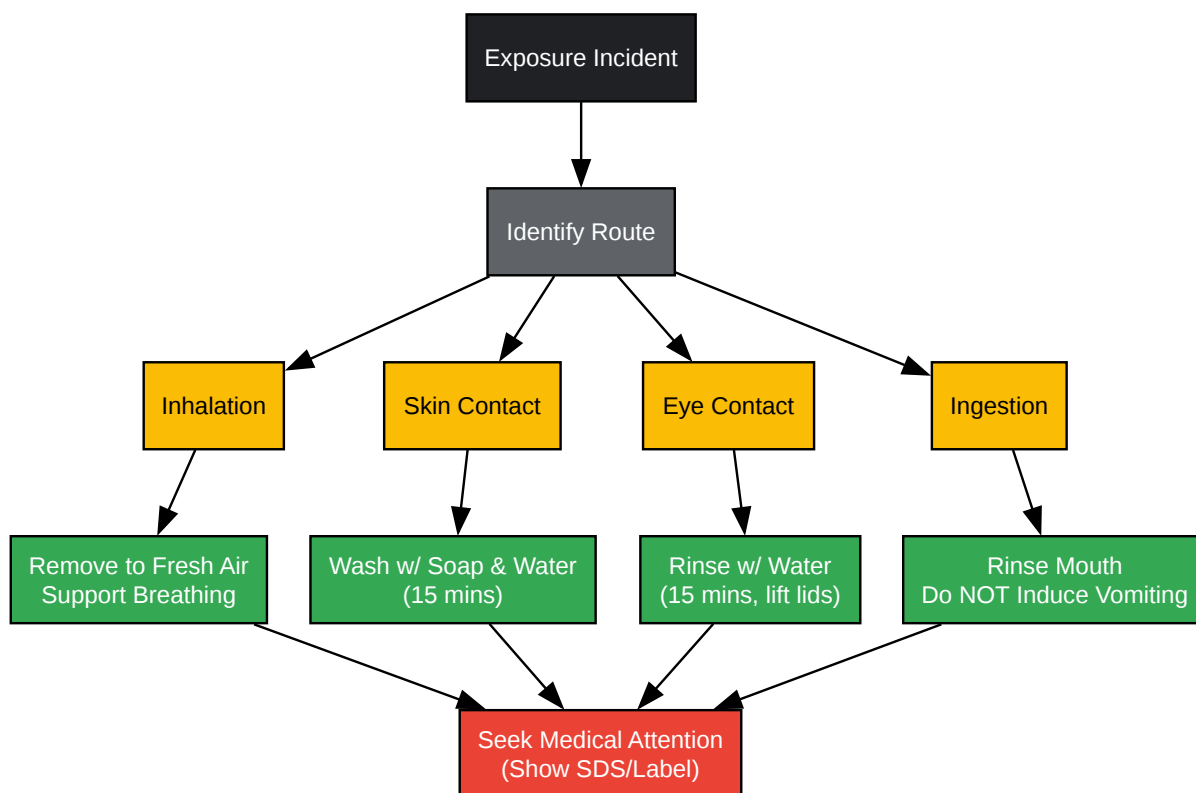
To ensure data integrity in your experiments, the compound must remain chemically pure.

- Atmosphere: Store under Nitrogen or Argon. The aldehyde group is prone to autoxidation to the carboxylic acid (2-acetamido-5-methylbenzoic acid) upon prolonged air exposure.
- Temperature:
(Refrigerate).
- Validation: Before use in critical steps (e.g., Friedländer condensation), verify purity via TLC (Ethyl Acetate:Hexane 1:1) or ¹H-NMR. Look for the distinct aldehyde proton peak at
ppm.

Emergency Response & Toxicology

Emergency Response Decision Tree (Graphviz)

Figure 2: Workflow for immediate response to exposure incidents.



[Click to download full resolution via product page](#)

Caption: Decision matrix for First Aid measures following GHS guidelines.

Toxicological Data

- Carcinogenicity: Not listed by IARC, NTP, or OSHA.
- Target Organs: Respiratory system (inhalation of dust), mucous membranes.
- Metabolism: Likely metabolized via hydrolysis of the amide to the aniline derivative, which may carry higher toxicity (methemoglobinemia risk associated with anilines).

Waste Disposal & Regulatory Compliance

- Disposal: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber. Do not flush into surface water or sanitary sewer systems.

- TSCA (USA): This compound is likely considered a "Research & Development" (R&D) exemption substance. It may not be on the active TSCA inventory. Use strictly for R&D purposes under the supervision of a technically qualified individual.
- REACH (EU): Not registered. Treat as a downstream user intermediate.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 12217684 (**N-(2-formyl-4-methylphenyl)acetamide**). Retrieved from [\[Link\]](#)
- Meth-Cohn, O., & Stanforth, S. P. (1982). The Vilsmeier–Haack Reaction. *Comprehensive Organic Synthesis*.
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Guidance on the compilation of safety data sheets. Retrieved from [\[Link\]](#)
- To cite this document: BenchChem. [\[Technical Safety & Handling Guide: 2-Formyl-4-methylacetanilide\]](#). BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13178985/docs#technical-safety-handling-guide-2-formyl-4-methylacetanilide\]](https://www.benchchem.com/product/b13178985/docs#technical-safety-handling-guide-2-formyl-4-methylacetanilide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)